

Proper Disposal Procedures for Boc-Lys(Ac)-AMC

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Boc-Lys(Ac)-AMC

Cat. No.: B558174

[Get Quote](#)

For laboratory personnel, including researchers, scientists, and professionals in drug development, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This document provides essential safety and logistical information for the proper disposal of **Boc-Lys(Ac)-AMC** (Boc-Lysine(acetyl)-7-Amino-4-methylcoumarin), a fluorogenic substrate for Histone Deacetylases (HDACs).

Summary of Key Safety Information

Boc-Lys(Ac)-AMC is a crystalline powder that is generally considered not to have significant hazards.^[1] However, as with any chemical, it is essential to handle it with care and use appropriate personal protective equipment (PPE). The usual precautionary measures for handling chemicals should be followed.^[1]

Physical and Chemical Properties

A summary of the quantitative data for **Boc-Lys(Ac)-AMC** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₂₃ H ₃₁ N ₃ O ₆	[2]
Molecular Weight	445.5 g/mol	[2]
Appearance	Crystalline powder	[1]
Color	White	
Melting Point	156 °C	
Purity	≥96%	
Excitation Wavelength	340-360 nm	
Emission Wavelength	440-460 nm	
Storage Temperature	-20°C or below	

Step-by-Step Disposal Protocol

The disposal of **Boc-Lys(Ac)-AMC**, including any unused material and contaminated items, must adhere to federal, state, and local environmental control regulations. The following protocol provides a general guideline for its proper disposal.

1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- If there is a risk of generating dust, a dust respirator should be used.

2. Waste Collection:

- Collect waste **Boc-Lys(Ac)-AMC** and any materials contaminated with it (e.g., pipette tips, tubes, gloves) in a designated and clearly labeled hazardous waste container.
- Ensure the container is compatible with the chemical and is properly sealed to prevent leaks or spills.

3. Labeling:

- Clearly label the waste container with the full chemical name: "**Boc-Lys(Ac)-AMC**" or "Boc-Lysine(acetyl)-7-Amino-4-methylcoumarin".
- Include the CAS number (233691-67-3) and any other information required by your institution's environmental health and safety (EHS) department.

4. Storage of Waste:

- Store the sealed waste container in a designated hazardous waste accumulation area.
- This area should be secure and away from general laboratory traffic.

5. Scheduling Waste Pickup:

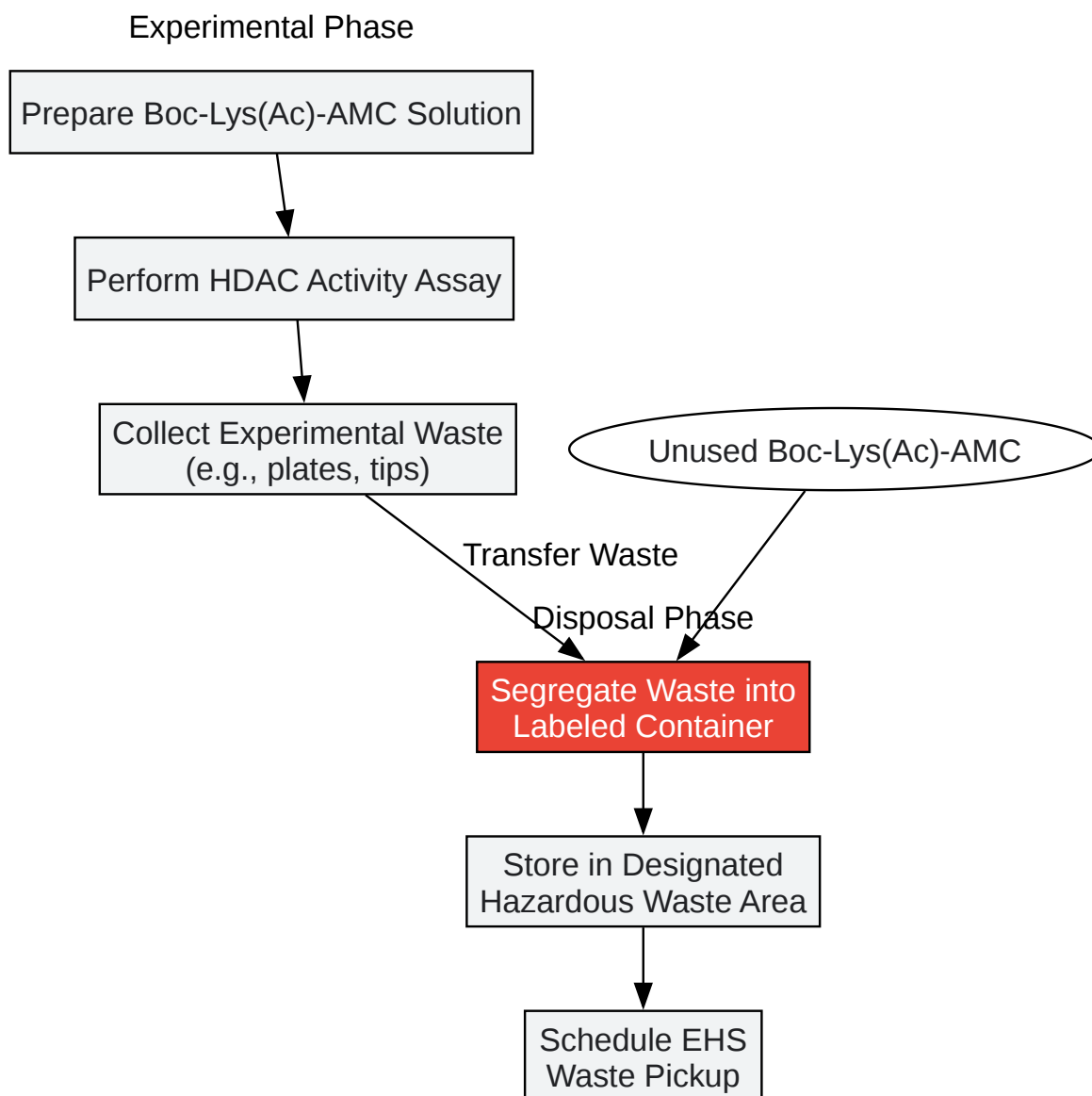
- Contact your institution's EHS department to schedule a pickup for the hazardous waste.
- Do not attempt to dispose of chemical waste down the drain or in the regular trash.

In Case of a Spill:

- Small Spill: Use appropriate tools to carefully sweep or scoop the spilled solid material into a designated waste disposal container.
- Large Spill: Use a shovel to place the spilled material into a convenient waste disposal container.
- After collecting the spilled material, decontaminate the area with an appropriate solvent and cleaning materials. Collect all cleaning materials as hazardous waste.

Experimental Workflow and Disposal Logic

The following diagram illustrates the logical workflow for the use and disposal of **Boc-Lys(Ac)-AMC** in a typical laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for the use and proper disposal of **Boc-Lys(Ac)-AMC**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. static.cymitquimica.com [static.cymitquimica.com]
- 2. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [Proper Disposal Procedures for Boc-Lys(Ac)-AMC]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b558174#boc-lys-ac-amc-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com